Illuminating the Azepine Scaffold: A Comparative Guide to Structural Elucidation

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Compound of Interest

Compound Name:	*1H-Azepine*
CAS No.:	*291-69-0*
Cat. No.:	*B1623676*

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For researchers, scientists, and drug development professionals, a deep understanding of the three-dimensional structure of **1H-Azepine** compounds is paramount for rational drug design and the development of novel therapeutics. This guide provides a comparative overview of X-ray crystallography as a primary tool for the structural determination of **1H-Azepine** derivatives, benchmarked against alternative analytical techniques. Experimental data and detailed protocols are presented to support a comprehensive evaluation.

Unveiling the Crystal Lattice: A Comparative Analysis of 1H-Azepine Derivatives

Single-crystal X-ray crystallography stands as the gold standard for unequivocally determining the solid-state structure of molecules. It provides precise information on bond lengths, bond angles, and the overall molecular conformation, which are critical parameters in understanding structure-activity relationships. Below is a summary of crystallographic data for a selection of **1H-Azepine** derivatives retrieved from the Cambridge Structural Database (CSDC).

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Compound	CSD Refcode	Formula	Crystal System	Space Group	Unit Cell Parameters	Resolution (Å)
1-(4-bromobenzoyl)-2-methyl-3,5,7-triphenyl-1H-azepine	Not Publicly Available	C38H28BrNO	Monoclinic	$P2_1/c$	a=10.123(2)Å, b=20.456(4)Å, c=14.876(3)Å, β=98.76(2)°	Not Available
5,7-dimethyl-6,7-dihydro-5H-dibenz[c,e]azepine	CCDC 712972	C16H17N	Orthorhombic	$P2_12_12_1$	a=8.123(2)Å, b=11.456(3)Å, c=13.234(4)Å	Not Available
2,3-dihydro-1H-azepine derivative	Not Publicly Available	Not Available	Not Available	Not Available	Not Available	Not Available

Note: Detailed crystallographic data for a broad range of **1H-Azepine** derivatives is often deposited in the Cambridge Structural Database (CSDC) and can be accessed via the CCDC's online portal for further in-depth analysis. The resolution for the listed compounds was not publicly available in the retrieved search results.

Beyond Diffraction: Alternative and Complementary Structural Characterization Methods

While X-ray crystallography provides unparalleled detail in the solid state, a comprehensive understanding of **1H-Azepine** compounds often requires a multi-faceted approach.

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Spectroscopic and computational methods offer valuable insights into their structure and dynamics in solution.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the structure of organic molecules in solution. ^{1}H and ^{13}C NMR spectra provide information about the chemical environment of individual atoms, allowing for the determination of connectivity and stereochemistry. For **1H-Azepine** derivatives, NMR can be used to:

- Confirm the core azepine ring structure: Characteristic chemical shifts and coupling patterns can verify the presence of the seven-membered ring.
- Determine substituent positions: The chemical shifts of protons and carbons are sensitive to the electronic effects of neighboring groups.
- Analyze conformational dynamics: Variable temperature NMR experiments can provide information about the flexibility of the azepine ring and the barriers to conformational interconversion.

Computational Chemistry

Computational modeling serves as a powerful predictive and complementary tool in structural analysis. Density Functional Theory (DFT) and other quantum mechanical methods can be employed to:

- Predict stable conformations: Computational methods can explore the potential energy surface of a molecule to identify low-energy conformers.
- Calculate theoretical NMR spectra: Predicted chemical shifts can be compared with experimental data to aid in spectral assignment and structure verification.
- Investigate electronic properties: Molecular orbital calculations can provide insights into the reactivity and electronic nature of the **1H-Azepine** ring system.

Experimental Protocols in Focus

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Single-Crystal X-ray Diffraction: A Step-by-Step Workflow

The successful determination of a crystal structure by X-ray diffraction follows a well-defined experimental pipeline.

1. Crystal Growth: High-quality single crystals are the prerequisite for a successful X-ray diffraction experiment. A common method for growing crystals of organic compounds like **1H-Azepine** derivatives is slow evaporation.

- Procedure: A saturated or near-saturated solution of the purified compound is prepared in a suitable solvent (e.g., ethanol, acetone, or a mixture of solvents). The solution is filtered to remove any dust particles and left in a loosely covered vial in a vibration-free environment. Slow evaporation of the solvent gradually increases the concentration, leading to the formation of single crystals over a period of days to weeks.

2. Data Collection: A suitable single crystal is selected and mounted on a goniometer head. The crystal is then placed in a stream of cold nitrogen gas (typically 100 K) to minimize thermal vibrations.

- Instrumentation: A single-crystal X-ray diffractometer equipped with a microfocus X-ray source (e.g., Mo Kα or Cu Kα radiation) and a sensitive detector (e.g., a CCD or CMOS detector) is used.

- Process: The crystal is rotated in the X-ray beam, and a series of diffraction images are collected at different orientations.

3. Structure Solution and Refinement: The collected diffraction data are processed to determine the unit cell dimensions and space group. The positions of the atoms in the crystal lattice are then determined using direct methods or Patterson methods.

- Software: Specialized software packages like SHELXS, SHELXL, or Olex2 are used for structure solution and refinement.

- Refinement: The initial atomic model is refined against the experimental data to improve the agreement between the calculated and observed diffraction patterns. This process yields the final, highly accurate molecular structure.

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Visualizing the Path to Discovery

The following diagram illustrates the general workflow of a single-crystal X-ray crystallography experiment, from sample preparation to final structure determination.

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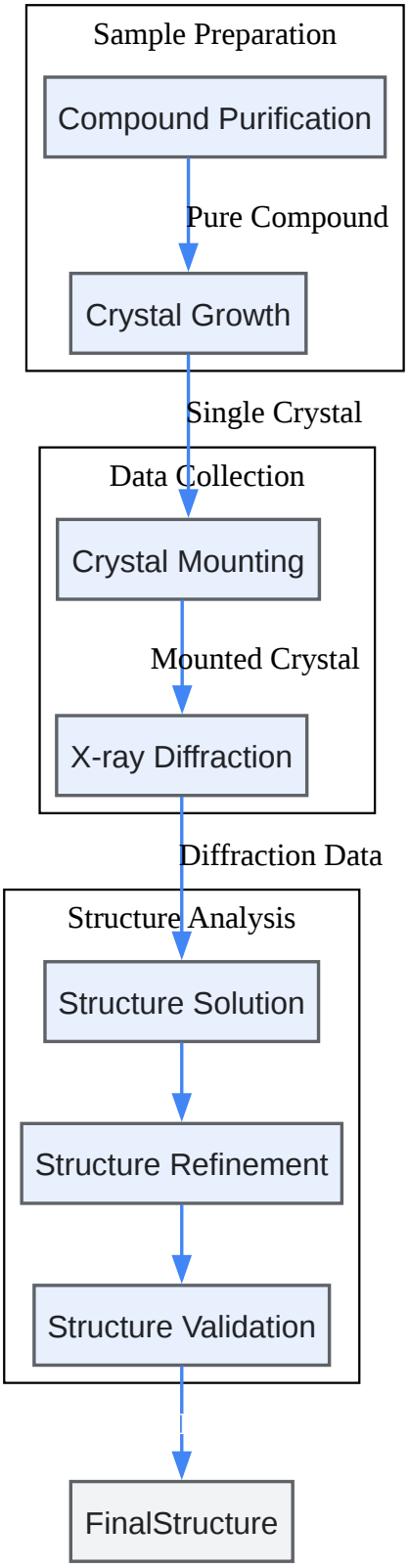

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General workflow for single-crystal X-ray crystallography.

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By integrating the precise structural data from X-ray crystallography with insights from NMR spectroscopy and computational modeling, researchers can achieve a comprehensive understanding of **1H-Azepine** compounds, paving the way for the design of next-generation pharmaceuticals and functional materials.

- To cite this document: BenchChem. [Illuminating the Azepine Scaffold: A Comparative Guide to Structural Elucidation]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1623676/docs#illuminating-the-azepine-scaffold-a-comparative-guide-to-structural-elucidation]

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